

CAS number 75732-43-3 properties and uses

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Compound of Interest

Compound Name:	3-Benzyl-1,2-oxathiolane 2,2-dioxide
CAS No.:	75732-43-3
Cat. No.:	B1594538

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An In-Depth Technical Guide to 2,2-Dimethyl-1,3-dioxan-5-one: Properties, Synthesis, and Applications in Drug Discovery

A Note on Chemical Identification: This guide focuses on the chemical compound 2,2-Dimethyl-1,3-dioxan-5-one, which is widely identified by the CAS Number 74181-34-3. The initial topic query referenced CAS Number 75732-43-3, which corresponds to **3-Benzyl-1,2-oxathiolane 2,2-dioxide**. Due to the extensive and highly relevant scientific literature concerning the utility of 2,2-Dimethyl-1,3-dioxan-5-one as a pivotal building block in pharmaceutical research and development, this guide has been structured to provide an in-depth analysis of this compound. It is presumed that the interest in a versatile synthetic intermediate for a drug development audience aligns more closely with the profile of 2,2-Dimethyl-1,3-dioxan-5-one.

Introduction

2,2-Dimethyl-1,3-dioxan-5-one is a versatile synthetic intermediate that has garnered significant attention in the field of organic chemistry, particularly in the stereoselective synthesis of complex molecules. Its rigid cyclic structure, bearing a ketone and a protected diol in the form of a ketal, provides a unique scaffold for introducing chirality and functionality. This guide serves as a technical resource for researchers, scientists, and drug development professionals,

offering a comprehensive overview of its properties, a detailed synthesis protocol, and its critical applications as a chiral building block in the synthesis of bioactive compounds, notably in the development of HIV-1 protease inhibitors.

Physicochemical Properties

2,2-Dimethyl-1,3-dioxan-5-one is a colorless to light yellow, clear liquid under standard conditions.^[1] Its key physicochemical properties are summarized in the table below, providing essential data for its handling, storage, and application in synthetic protocols.

Property	Value	Source(s)
CAS Number	74181-34-3	^[2] ^[3]
Molecular Formula	C ₆ H ₁₀ O ₃	^[1] ^[2]
Molecular Weight	130.14 g/mol	^[1] ^[2]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	67 °C at 20 mmHg	
Density	1.09 g/cm ³	
Refractive Index	1.43	
Flash Point	56 °C	
Storage Temperature	Refrigerated (0-10°C) under inert gas	
Sensitivity	Air sensitive, hygroscopic, heat sensitive	

Synthesis of 2,2-Dimethyl-1,3-dioxan-5-one: A Validated Protocol

The synthesis of 2,2-Dimethyl-1,3-dioxan-5-one is a well-established two-step process commencing from tris(hydroxymethyl)aminomethane. This protocol provides a reliable and scalable method for producing the target compound in high yield.

Experimental Protocol

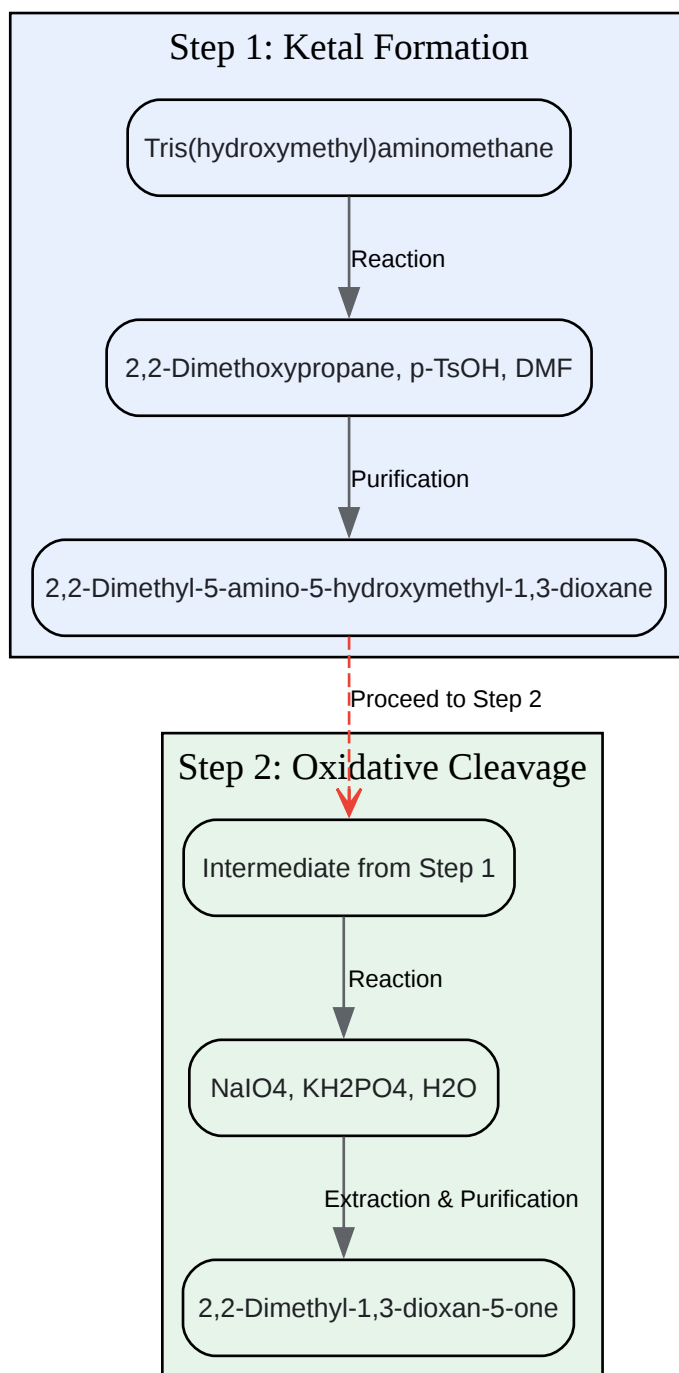
Step 1: Synthesis of 2,2-Dimethyl-5-amino-5-hydroxymethyl-1,3-dioxane^[3]

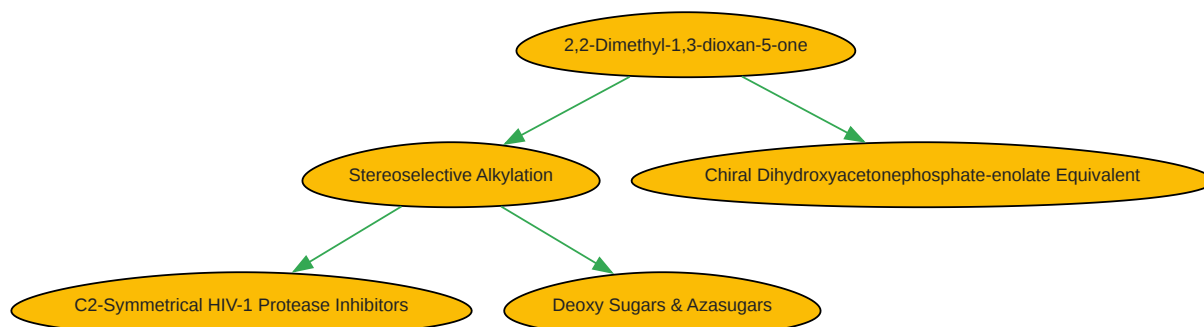
- To a solution of tris(hydroxymethyl)aminomethane (25.2 g, 159 mmol) in N,N-dimethylformamide (DMF, 180 mL), add 2,2-dimethoxypropane (21.5 mL, 175 mmol) and p-toluenesulfonic acid monohydrate (1.58 g, 7.93 mmol).
- Stir the reaction mixture at room temperature for 22 hours.
- Upon completion, dilute the mixture with ethyl acetate and neutralize with triethylamine.
- Concentrate the solvent under reduced pressure.
- Purify the crude product by silica gel column chromatography (eluent: n-hexane/ethyl acetate, 5:1) to yield 2,2-dimethyl-5-amino-5-hydroxymethyl-1,3-dioxane as a colorless solid (20.9 g, 78% yield).

Step 2: Oxidative Cleavage to 2,2-Dimethyl-1,3-dioxan-5-one^[3]

- Dissolve the intermediate from Step 1 (10.2 g, 62.1 mmol) in water (60 mL) and add potassium dihydrogen phosphate (KH_2PO_4 , 8.51 g, 62.1 mmol).
- Cool the solution to 0 °C and slowly add a 0.5 M aqueous solution of sodium periodate (NaIO_4) (125 mL, 63 mmol) dropwise.
- After the addition is complete, stir the reaction mixture for 1 hour at room temperature.
- Extract the product with dichloromethane.
- Wash the organic layer sequentially with 5% aqueous sodium thiosulfate and saturated saline.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent by concentration under reduced pressure to afford 2,2-dimethyl-1,3-dioxan-5-one as a colorless oil (7.35 g, 91% yield).

Synthesis Workflow Diagram





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Caption: Key synthetic applications of 2,2-Dimethyl-1,3-dioxan-5-one.

Safety and Handling

2,2-Dimethyl-1,3-dioxan-5-one is classified as a flammable liquid and vapor. [2] It is also reported to cause skin irritation, serious eye damage, and may cause respiratory irritation. [2] Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood. It is sensitive to air, moisture, and heat, and should be stored in a refrigerator under an inert atmosphere.

Conclusion

2,2-Dimethyl-1,3-dioxan-5-one is a highly valuable and versatile building block in modern organic synthesis. Its utility in the stereocontrolled synthesis of complex and biologically active molecules, particularly in the context of drug discovery, makes it an indispensable tool for researchers and scientists in the pharmaceutical industry and academia. A thorough understanding of its properties, synthesis, and reactivity is crucial for leveraging its full potential in the development of novel therapeutics.

References

- PubChem. (n.d.). 2,2-Dimethyl-1,3-dioxan-5-one. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

- PubChem. (n.d.). 2,2-Dimethyl-1,3-dioxan-5-ol. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Ghosh, A. K., Osswald, H. L., & Prato, S. (2016). Design and Synthesis of HIV-1 Protease Inhibitors Incorporating Oxazolidinones as P2/P2' Ligands in Pseudosymmetric Dipeptide Isosteres. *Journal of medicinal chemistry*, 59(22), 10257–10268.
- Moody, C. J., & Roff, G. J. (2018). Synthesis, reactivity and applications of 1,2-oxathiine 2,2-dioxides. *Organic & biomolecular chemistry*, 16(44), 8414–8431.
- Binance. (2024, March 2). Pi Network KYC Verification: Ultimate Guide To Approve Pi KYC In 2024. Binance Square.
- Ghosh, A. K., Kovala, S., Osswald, H. L., Amano, M., Aoki, M., Agniswamy, J., Wang, Y. F., Weber, I. T., & Mitsuya, H. (2020). Structure-Based Design of Highly Potent HIV-1 Protease Inhibitors Containing New Tricyclic Ring P2-Ligands: Design, Synthesis, Biological, and X-ray Structural Studies. *Journal of medicinal chemistry*, 63(9), 4867–4879.
- Ghosh, A. K., & Brindisi, M. (2015). Recent Progress in the Development of HIV-1 Protease Inhibitors for the Treatment of HIV/AIDS. *Journal of medicinal chemistry*, 58(13), 5174–5204.
- Science of Synthesis. (n.d.). Product Class 8: 1,3-Dioxanes, 1,3-Dioxepanes, and Larger-Ring O/O Acetals. Thieme.
- ResearchGate. (2009).
- Ghosh, A. K., & Yash-Tiwari, A. (2022). Recent Development of Next Generation HIV-1 Protease Inhibitors to Combat Drug Resistance. *Chemical communications (Cambridge, England)*, 58(1), 4–18.
- Australian Industrial Chemicals Introduction Scheme (AICIS). (2015). 1,2-Oxathiolane, 2,2-dioxide: Human health tier II assessment.
- Pi Network. (2024, May 2).
- ResearchGate. (2002). Two Chiral Building Blocks for the Stereocontrolled Synthesis of Anti- and Syn-1, 3-Diols.
- ResearchGate. (2000).
- New Jersey Department of Health. (n.d.). Propane sultone - Hazardous Substance Fact Sheet.
- Chem Help ASAP. (2024, January 27). design of HIV-1 protease inhibitors with x-ray crystallography [Video]. YouTube.
- Momose, Y., & Hirose, C. (2000). Application of chiral building blocks to the synthesis of drugs. *Yakugaku zasshi : Journal of the Pharmaceutical Society of Japan*, 120(1), 39–50.
- ResearchGate. (2025, August 7).
- Plume. (2025, April 17).
- Google Patents. (n.d.). US8173822B2 - 1,3-oxathiane compounds and their use in flavor and fragrance compositions.

- Vuralhan, Z., & Morais, M. A., Jr. (2006). Identification and characterization of phenylpyruvate decarboxylase genes in *Saccharomyces cerevisiae*. *Applied and environmental microbiology*, 72(7), 4815–4821.

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Sources

- 1. chemscene.com [chemscene.com]
- 2. 2,2-Dimethyl-1,3-dioxan-5-one | C₆H₁₀O₃ | CID 2733141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2-DIMETHYL-1,3-DIOXAN-5-ONE synthesis - chemicalbook [chemicalbook.com]
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